

Operational Disposal Guide: 7-Fluoro-6-hydroxy-indan-1-one

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Compound of Interest

Compound Name: 7-Fluoro-6-hydroxy-indan-1-one

Cat. No.: B8185080

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Executive Summary & Chemical Profile

This guide outlines the critical disposal protocols for **7-Fluoro-6-hydroxy-indan-1-one**, a fluorinated bicyclic intermediate often utilized in pharmaceutical synthesis.

Unlike standard organic waste, this compound presents a dual-hazard profile: halogen content (fluorine) and phenolic acidity. Improper disposal into non-halogenated streams can damage catalytic oxidizers in downstream incineration plants due to hydrofluoric acid (HF) generation. Furthermore, the phenolic hydroxyl group introduces pH-dependent solubility changes that can cause unexpected precipitation and clogs in liquid waste lines.

Chemical Identity & Physical Properties[1][2]

- Chemical Class: Halogenated Aromatic Ketone / Phenol Derivative
- Molecular Formula: $C_9H_7FO_2$
- Physical State: Solid (typically off-white to pale yellow powder)

- Solubility: Soluble in polar organic solvents (DMSO, DMF, Methanol); sparingly soluble in water (pH dependent).

Hazard Characterization (GHS)

Based on Structure-Activity Relationship (SAR) of fluorinated indanone analogs [1, 2].

Hazard Category	H-Code	Description
Acute Toxicity	H302	Harmful if swallowed.
Skin Irritation	H315	Causes skin irritation.[1][2][3]
Eye Irritation	H319	Causes serious eye irritation. [1][3]
STOT-SE	H335	May cause respiratory irritation.[1][4]
Environmental	--	Strict Segregation Required: Fluorinated organic.[3][5]

Pre-Disposal Treatment & Segregation

Core Directive: The presence of the fluorine atom mandates that this waste be treated as Halogenated Organic Waste.

A. Solid Waste (Pure Compound or Spill Cleanup)

- Container: High-density polyethylene (HDPE) wide-mouth jar.
- Labeling: Must carry the "Toxic" and "Irritant" pictograms. Label clearly as "Solid Waste: Fluorinated Organic Intermediate."
- Prohibited: Do not dispose of in biohazard bags or general trash.

B. Liquid Waste (Mother Liquors/Rinsates)[7]

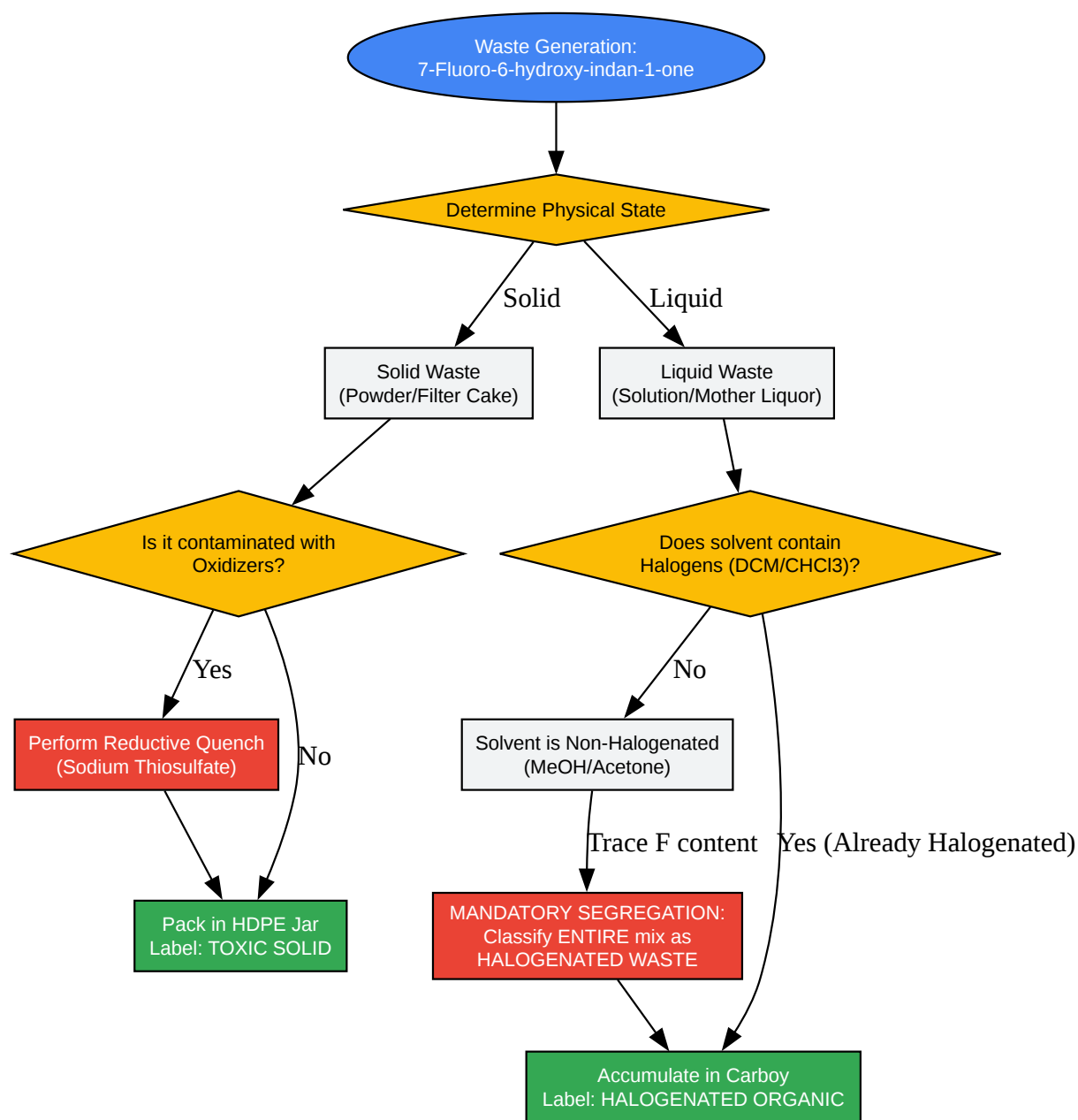
- Solvent Compatibility: Ensure the carrier solvent is compatible with halogenated waste streams (e.g., DCM, Chloroform). If dissolved in non-halogenated solvents (e.g., Acetone,

Methanol), the entire mixture must effectively be downgraded to the Halogenated Waste Stream.

- pH Warning: The 6-hydroxy group is weakly acidic (pKa ~8-10). Avoid mixing with highly acidic waste streams (pH < 2), which may force the compound out of solution, creating sludge.

Disposal Workflow (Decision Matrix)

The following logic gate ensures compliance with EPA RCRA regulations regarding halogenated solvents (F-listed waste logic) and characteristic toxicity.



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Figure 1: Decision matrix for segregating fluorinated indanone waste. Note the critical step of downgrading non-halogenated solvents to the halogenated stream due to the solute's fluorine

content.

Detailed Operational Procedures

Protocol A: Solid Waste Packaging (Lab Pack)

Objective: Prepare solid waste for high-temperature incineration.

- PPE Required: Nitrile gloves (double gloving recommended), safety goggles, lab coat, and N95 dust mask (if working outside a fume hood).
- Collection: Sweep spilled powder or transfer expired solids into a clear, wide-mouth HDPE jar.
- Wetting (Optional): If the powder is extremely fine and prone to static dispersion, wet slightly with mineral oil to suppress dust.
- Labeling: Apply a hazardous waste label.
 - Constituents: "**7-Fluoro-6-hydroxy-indan-1-one** (95%), Trace Filter Aid."
 - Hazards: Check "Toxic" and "Irritant."[\[1\]](#)[\[6\]](#)
- Storage: Store in a Satellite Accumulation Area (SAA) away from oxidizers (e.g., nitric acid, peroxides).

Protocol B: Liquid Waste Accumulation

Objective: Prevent contamination of non-halogenated fuel-blending streams.

- Segregation: NEVER pour this compound into the "General Organic" or "Non-Halogenated" red cans. Even if dissolved in Acetone, the Fluorine atom classifies the mixture as halogenated for incineration purposes [\[3\]](#).
- Container: Use polyethylene or glass carboys. Avoid metal containers if the solution is acidic, as phenols can be corrosive to certain alloys over time.
- Headspace: Leave at least 10% headspace in the container to allow for vapor expansion.

- Secondary Containment: Ensure the carboy sits in a tray capable of holding 110% of the container's volume.

Protocol C: Spill Cleanup (Emergency Response)

Scenario: 5g jar dropped on the floor.

- Isolate: Evacuate the immediate area (radius of 10ft) to let dust settle.
- Protect: Don PPE including respiratory protection.
- Contain: Cover the spill with a solvent-dampened pad (using a high-flashpoint solvent like heptane) to prevent dust generation.
- Clean: Scoop up the material and pads. Place into a dedicated solid waste jar.
- Wash: Wipe the surface with a mild detergent (pH 7-9) to solubilize residual phenol.
- Disposal: Label the cleanup debris as "Debris contaminated with Fluorinated Organics."

Regulatory & Safety Context (The "Why")

The Fluorine Factor

Standard organic waste is often disposed of via fuel blending (burning waste as fuel in cement kilns). However, fluorinated compounds generate Hydrofluoric Acid (HF) upon combustion.

- Risk:[1][3][5] HF corrodes the refractory lining of standard kilns and is a severe atmospheric pollutant.
- Solution: By segregating this into the Halogenated Stream, waste handlers route it to specialized incinerators equipped with caustic scrubbers that neutralize HF gas [4].

Phenolic Stability

The 6-hydroxy group makes the indanone ring susceptible to electrophilic attack.

- Incompatibility: Do not mix with concentrated nitric acid or strong oxidizers. This can lead to rapid nitration of the phenolic ring, generating heat and potentially explosive nitrophenolic

byproducts.

References

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